

tBuBrettPhos Pd G3 synthesis preparation

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Compound Focus: tBuBrettPhos Pd G3

CAS No.: 1536473-72-9

Cat. No.: S820276

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tBuBrettPhos Pd G3 Precatatyst Overview

tBuBrettPhos Pd G3 is a third-generation Buchwald palladacycle precatalyst. Its key features and specifications are summarized in the table below for quick reference.

Property	Specification
CAS Number	1536473-72-9 [1] [2] [3]
Molecular Formula	C ₄₄ H ₆₂ NO ₅ PPdS [1]
Molecular Weight	854.43 g/mol [1]
Palladium Content	12.46% [1]
Form	Solid [3]
Appearance	Brown-green solid [2]
Melting Point	119-131 °C [2] [3]
Storage	Under inert gas (nitrogen or Argon) at 2-8°C [2]
Assay	~96% [3]

Property	Specification
Key Feature	Air, moisture, and thermally stable for convenient handling [4] [2]

Activation Mechanism and Key Characteristics

The value of G3 precatalysts lies in their designed activation pathway, which **quantitatively generates the active LPd(0) species** in situ [4]. The diagram below illustrates this process for **tBuBrettPhos Pd G3**.



Figure: Activation pathway of tBuBrettPhos Pd G3 to form the active catalyst.

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Key advantages of this generation of precatalysts include [4]:

- **Rapid activation** under mild conditions.
- Compatibility with a **wider range of ligands**, including extremely bulky ones like tBuBrettPhos.
- Greater **stability in solution** compared to earlier generations (G1 and G2).
- The G4 variant further improves upon G3 by generating less intrusive **N-methylcarbazole** as a by-product [4].

Catalytic Applications and Protocols

tBuBrettPhos Pd G3 is a highly versatile precatalyst that facilitates various carbon-heteroatom bond-forming reactions. The following table summarizes key methodologies from recent literature.

Application	Substrates	Key Conditions / Notes	Citation
C–O Cross-Coupling	(Hetero)aryl bromides & fluorinated alcohols (e.g., TFE)	1 mol% cat., Cs ₂ CO ₃ , Toluene, 100°C , 1-2h ; Excellent for electron-rich/ poor arenes. [5]	[5]

Application	Substrates	Key Conditions / Notes	Citation
C–S Cross-Coupling	Aryl halides & thioacetates	Unique effectiveness for this reaction; mild conditions for thiomethylation. [6]	[6]
C–N Cross-Coupling	Aryl halides/triflates & primary amides, amidines, amino acid esters	High efficiency for hindered substrates; minimal racemization with amino acid esters. [2] [3]	[2] [3]
Hydroxylation	Aryl & heteroaryl halides	Uses benzaldoxime as a hydroxide surrogate to form phenols. [2] [3]	[2] [3]

Detailed Protocol: C–O Cross-Coupling with Fluorinated Alcohols [5] This protocol is adapted for potentially short reaction times, making it suitable for applications like radio-labeling with ^{18}F .

- **Reaction Setup:** In a suitable reaction vessel, combine the (hetero)aryl bromide (1.0 equiv.), 2,2,2-trifluoroethanol (TFE, 2.0 equiv.), and Cs_2CO_3 (2.0 equiv.) in anhydrous toluene.
- **Catalyst Addition:** Add **tBuBrettPhos Pd G3** (1 mol%) to the mixture.
- **Reaction Execution:** Heat the reaction mixture at **100°C for 1 to 2 hours** with stirring. Monitor reaction progress by TLC or LC-MS.
- **Work-up and Purification:** After completion, cool the reaction mixture to room temperature. The product can be isolated by standard work-up procedures (e.g., dilution with water and extraction with an organic solvent) and purified by flash column chromatography.

Practical Sourcing Information

For laboratory use, **tBuBrettPhos Pd G3** is commercially available from major chemical suppliers. The table below provides representative packaging and pricing for your planning.

Supplier	Product Number	Packaging	Price (Approx.)
Sigma-Aldrich [2]	745979	100 mg	\$77.37
Sigma-Aldrich [2]	745979	1 g	\$352
Scientific Labs [3]	745979-2G	2 g	£667.00

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References

1. BPC 305: tBuBrettPhos Gen 3 | CAS 1536473 72 9 | Johnson Matthey [matthey.com]
2. - t Palladacycle Gen. 3 | 1536473-72-9 BuBrettPhos [chemicalbook.com]
3. [(2-DI-TERT-BUTYLPHOSPHINO-36- | 745979-2G | SIGMA-ALDRICH [scientificlabs.co.uk]
4. and G4 Buchwald Precatalysts G 3 [sigmaaldrich.com]
5. Synthesis of Fluorinated Alkyl Aryl Ethers by Palladium-Catalyzed... [pmc.ncbi.nlm.nih.gov]
6. Thioetherification of Aryl Halides with Thioacetates [figshare.com]

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